

# Application Notes and Protocols for H74 Antibody in Flow Cytometry

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## Compound of Interest

Compound Name:	H 74
CAS No.:	71144-20-2
Cat. No.:	B1207367

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## Introduction

The H74 monoclonal antibody is a valuable tool for the detection of the human B7-H4 (also known as VTCN1, B7x, or B7S1) protein by flow cytometry. B7-H4 is a type I transmembrane protein belonging to the B7 family of co-stimulatory and co-inhibitory molecules. It plays a crucial role in immune regulation, primarily acting as a negative regulator of T-cell mediated immunity.[1][2][3][4] The H74 antibody has been widely reported for use in flow cytometric analysis to identify and quantify B7-H4 expression on various cell types, including activated T-cells, B-cells, monocytes, and dendritic cells.[1][5] Notably, aberrant overexpression of B7-H4 has been documented in several human cancers, such as those of the lung, breast, and ovary, making it a significant area of interest for cancer immunology research and therapeutic development.[1][5]

These application notes provide a detailed protocol for the use of the H74 antibody in flow cytometry for cell surface staining, alongside representative data and a diagram of the B7-H4 signaling pathway.

## Data Presentation

The following table summarizes representative quantitative data on B7-H4 expression on human immune cells as determined by flow cytometry. It is important to note that expression levels can vary depending on the cell type, activation state, and disease context.

Cell Type	Marker	Percentage of B7-H4 Positive Cells (Mean ± SEM)	Reference
Tumor-Associated Macrophages (Ovarian Cancer Ascites)	CD14+	~70%	[6]
Circulating Monocytes (Gastric Cancer Patients)	CD14+	4.9 ± 4.8%	[5]
Circulating Monocytes (Normal Controls)	CD14+	2.0 ± 1.4%	[5]
Tumor-Associated Macrophages (Gastric Cancer Tissue)	CD14+	13.3 ± 6.8%	[5]
CD4+CD25+ Regulatory T-cells (Ovarian Cancer Ascites)	CD3+CD4+CD25+	<10%	[6]

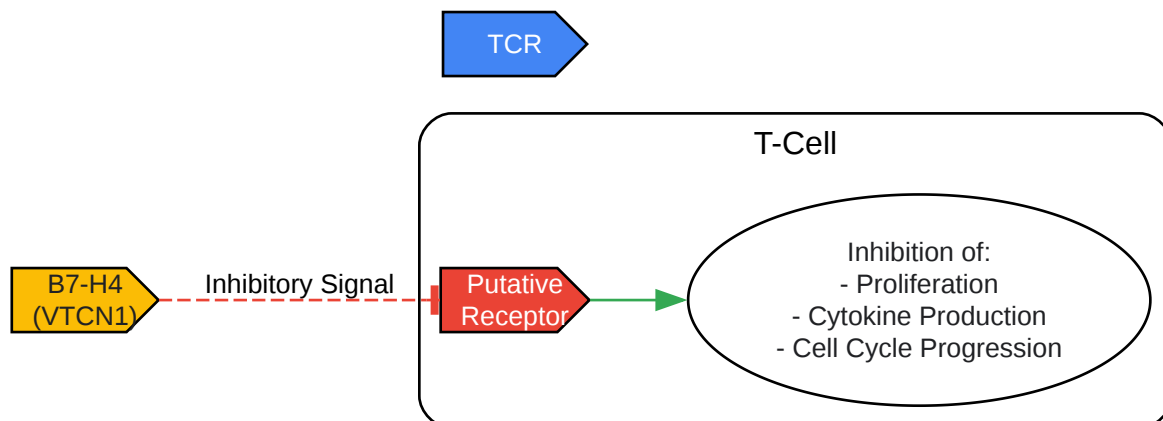
Note: The H74 antibody has been tested by flow cytometric analysis of transiently transfected human B7-H4 cells.[1][7]

## B7-H4 Signaling Pathway

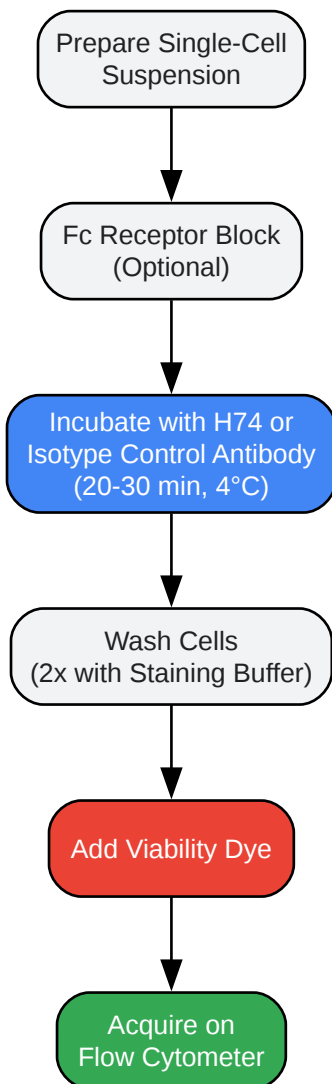
B7-H4 is an immune checkpoint molecule that delivers an inhibitory signal to T-lymphocytes, although its definitive receptor on T-cells is yet to be fully characterized.[1] This inhibitory function is thought to suppress T-cell proliferation, cell cycle progression, and the production of

cytokines such as IL-2.[1][5] In the tumor microenvironment, the upregulation of B7-H4 on cancer cells or tumor-associated macrophages can contribute to immune evasion by dampening the anti-tumor T-cell response.[5][8]

Conceptual Diagram of B7-H4 Mediated T-Cell Inhibition



Flow Cytometry Workflow for H74 Antibody Staining



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